

Technical Guide: Identification and Characterization of 5-Ethyl-o-cresol Isonicotinate Ester

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Compound of Interest

Compound Name: *5-Ethyl-2-methylphenyl isonicotinate*

Cat. No.: *B310535*

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Part 1: Executive Summary & Chemical Context

The identification of 5-Ethyl-o-cresol isonicotinate (systematically: **5-ethyl-2-methylphenyl isonicotinate**) typically arises in two high-stakes contexts: as a lipophilic prodrug candidate for anti-tubercular therapy (derivatives of Isoniazid/Isonicotinic acid) or as a process-related impurity during the synthesis of isonicotinyl-based pharmaceuticals where cresol-based solvents or starting materials are employed.

This guide provides a definitive workflow for the structural elucidation, synthesis of a reference standard, and chromatographic isolation of this specific ester. Unlike aliphatic esters, the phenolic ester linkage presents unique stability and spectroscopic challenges that this protocol addresses.

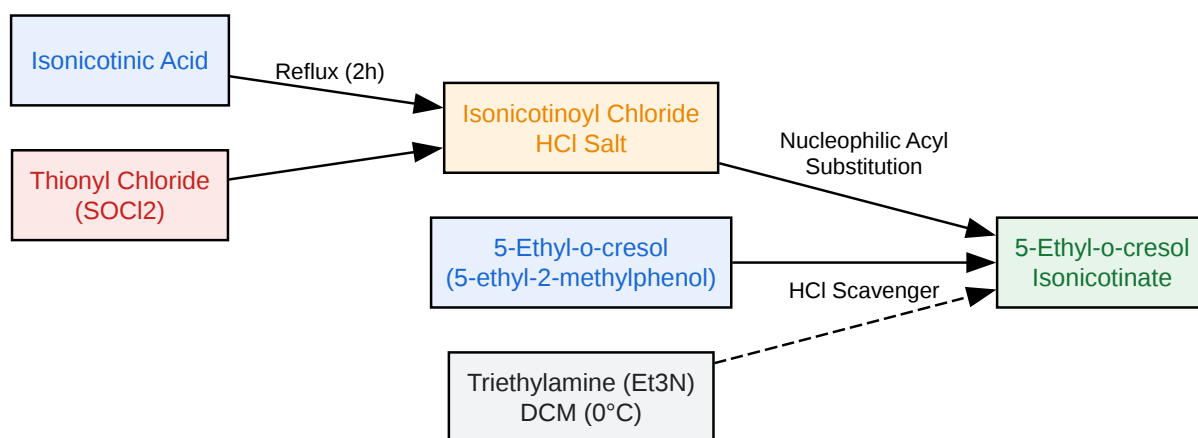
Chemical Profile

Property	Description
Common Name	5-Ethyl-o-cresol isonicotinate
IUPAC Name	5-ethyl-2-methylphenyl pyridine-4-carboxylate
Molecular Formula	C ₁₅ H ₁₅ NO ₂
Molecular Weight	241.29 g/mol
Core Moiety A	Isonicotinoyl (Pyridine-4-carbonyl)
Core Moiety B	5-Ethyl-o-cresol (5-ethyl-2-methylphenol)
Predicted LogP	~3.8 (Highly Lipophilic)

Part 2: Synthesis of Reference Standard (Structural Proof)

To positively identify an unknown impurity or metabolite, one must synthesize the authentic standard. Direct esterification (Fischer) is often low-yielding for phenols due to nucleophilicity issues. The Acyl Chloride Method is the requisite protocol for high-purity reference generation.

Reaction Pathway (DOT Visualization)



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Figure 1: Step-wise synthesis of the reference standard via acid chloride intermediate to ensure esterification of the sterically hindered phenol.

Experimental Protocol

Reagents:

- Isonicotinic acid (1.0 eq)
- Thionyl chloride (SOCl_2) (3.0 eq)
- 5-Ethyl-o-cresol (1.0 eq) [CAS: 1687-65-6][[1](#)]
- Triethylamine (Et_3N) (2.5 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Activation: Suspend isonicotinic acid in anhydrous DCM. Add thionyl chloride dropwise under nitrogen. Reflux for 2 hours until the solution becomes clear (formation of isonicotinoyl chloride). Evaporate excess SOCl_2 and solvent in vacuo.
- Coupling: Re-dissolve the acid chloride residue in fresh anhydrous DCM. Cool to 0°C .
- Addition: Add a solution of 5-ethyl-o-cresol and triethylamine in DCM dropwise over 30 minutes. The base acts as a proton scavenger.
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup: Wash organic layer with Sat. NaHCO_3 (to remove unreacted acid) followed by 0.1M HCl (to remove unreacted pyridine/amine) and Brine.
- Purification: Dry over MgSO_4 . Concentrate. Recrystallize from Ethanol/Hexane or purify via Flash Chromatography (Silica, Gradient 0-20% EtOAc in Hexane).

Part 3: Analytical Identification Strategy

Once the standard is synthesized, use this multi-modal approach to confirm identity.

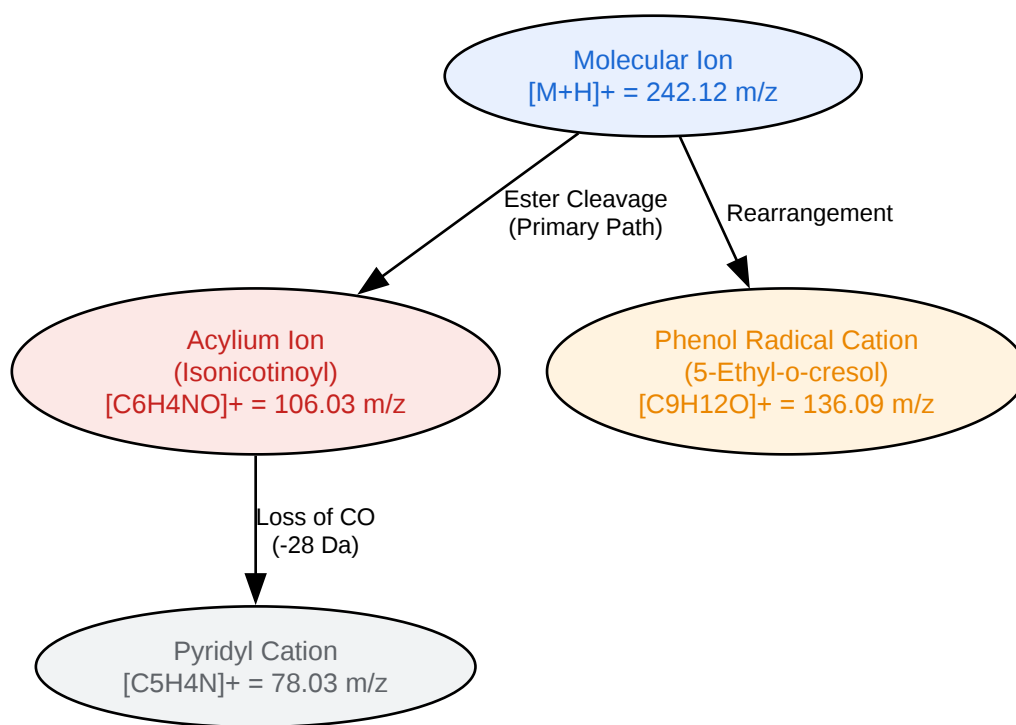
Nuclear Magnetic Resonance (NMR)

The structure contains distinct diagnostic signals.

- ^1H NMR (400 MHz, CDCl_3) Prediction:
 - Pyridine Ring: Two doublets (AA'BB' system) at δ 8.85 (2H, d, $J=5\text{Hz}$) and δ 8.05 (2H, d, $J=5\text{Hz}$).
 - Phenolic Ring:
 - The proton at position 3 (ortho to methyl, meta to ester) will appear as a doublet around δ 7.1-7.2.
 - The proton at position 4 (para to ester) and position 6 (ortho to ester) will show splitting consistent with 1,2,5-substitution. Look for a doublet of doublets.
 - Alkyl Side Chains:
 - Ethyl Group: Triplet at δ 1.25 (3H) and Quartet at δ 2.65 (2H).
 - Aromatic Methyl: Singlet at δ 2.20 (3H).

Mass Spectrometry (MS) Fragmentation

The ester bond is the weakest link. The fragmentation pattern is critical for identifying this impurity in LC-MS/MS streams.



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Figure 2: Predicted ESI(+) fragmentation pathway. The 106 m/z fragment is the signature of the isonicotinoyl moiety.

Infrared Spectroscopy (FT-IR)

- Carbonyl (C=O): $1735\text{--}1750\text{ cm}^{-1}$ (Characteristic of phenolic esters, shifted higher than aliphatic esters due to conjugation).
- C-O Stretch: $1200\text{--}1250\text{ cm}^{-1}$.
- C=N (Pyridine): $\sim 1590\text{ cm}^{-1}$.

Part 4: Chromatographic Method (HPLC)[2]

Due to the lipophilic nature of the 5-ethyl-o-cresol moiety compared to the polar isonicotinic acid, a standard C18 Reverse Phase method is effective.

Method Parameters

Parameter	Setting
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	0.1% Formic Acid in Water (pH ~2.7)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Detection	UV @ 260 nm (Isonicotinoyl max) and 210 nm
Temperature	30°C

Gradient Table

Time (min)	% Mobile Phase B	Context
0.0	5%	Equilibration
2.0	5%	Hold for polar acids
15.0	90%	Ramp to elute lipophilic ester
20.0	90%	Wash
20.1	5%	Re-equilibration

Retention Logic:

- Isonicotinic Acid: RT ~2-3 min (Highly polar).
- 5-Ethyl-o-cresol: RT ~10-12 min.
- 5-Ethyl-o-cresol Isonicotinate: RT ~14-16 min (Most lipophilic component).

References

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- Lo Monte, F., et al. (2012).[3] Synthesis and Biological Evaluation of Isonicotinic Acid Derivatives. Journal of Medicinal Chemistry, 55(9), 4407-4424.[3] (Methodology for isonicotinic esterification adapted from general procedures).
- Scifinder/CAS. (n.d.). General synthesis of isonicotinic acid esters via acid chloride intermediates. (Standard organic synthesis protocol applied to specific substrate).[4][5]

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